Application Notes: Barium Iodide Dihydrate in Analytical Chemistry for Iodide Detection

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Compound of Interest

Compound Name:	*Barium iodide hydrate*
CAS No.:	*85017-89-6*
Cat. No.:	*B6298390*

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Introduction

Barium iodide dihydrate ($BaI_2 \cdot 2H_2O$) is a white, crystalline solid that is soluble in water.[1] While not employed as a reagent for detecting other halides, it serves as an excellent example compound for the qualitative and quantitative analysis of the iodide ion (I^-) in analytical chemistry. The methodologies detailed herein are fundamental for researchers, scientists, and professionals in drug development for the identification and quantification of iodide in various samples. These techniques include precipitation reactions, gravimetric analysis, and volumetric (titrimetric) methods.

Principle of Iodide Detection

The detection of iodide ions typically relies on two main chemical principles:

- Precipitation of Insoluble Silver Iodide: Iodide ions react with silver nitrate ($AgNO_3$) in an acidic solution to form a distinct yellow precipitate of silver iodide (AgI).[2] The insolubility of this precipitate in ammonia solution distinguishes it from other silver halides.[3]

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- Redox Reactions: Iodide is a reducing agent and can be oxidized to iodine (I_2). This principle is the foundation for various titrimetric methods, such as iodometry, where the liberated iodine is titrated with a standard reducing agent like sodium thiosulfate.[4]

Experimental Protocols and Data

Protocol 1: Qualitative Analysis of Iodide by Precipitation

This protocol describes the confirmation of the presence of iodide ions in a sample of barium iodide dihydrate using silver nitrate.

Methodology:

- Sample Preparation: Dissolve a small amount (approx. 0.1 g) of barium iodide dihydrate in 10 mL of deionized water.
- Acidification: Add 1-2 mL of dilute nitric acid (HNO_3) to the solution. This step is crucial to prevent the precipitation of other silver salts, such as silver carbonate, which would interfere with the test.[2]
- Precipitation: Add a few drops of 0.1 M silver nitrate ($AgNO_3$) solution. The formation of a precipitate indicates the presence of a halide.
- Observation: Observe the color of the precipitate. A yellow precipitate suggests the presence of iodide ions.[5]
- Confirmatory Test: To the suspension containing the precipitate, add approximately 2 mL of concentrated ammonia solution (NH_3). Agitate the mixture. The persistence of the yellow precipitate confirms the presence of iodide ions, as silver iodide is insoluble in concentrated ammonia.[3]

Data Presentation: Properties of Silver Halide Precipitates

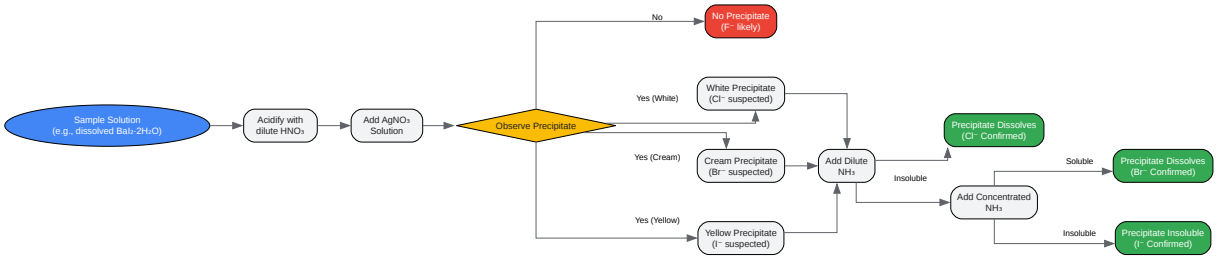
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Halide Ion	Precipitate with $AgNO_3$	Color	Solubility in Dilute NH_3	Solubility in Conc. NH_3
Chloride (Cl^-)	AgCl	White	Soluble	Soluble
Bromide (Br^-)	AgBr	Cream	Insoluble	Soluble
Iodide (I^-)	AgI	Yellow	Insoluble	Insoluble

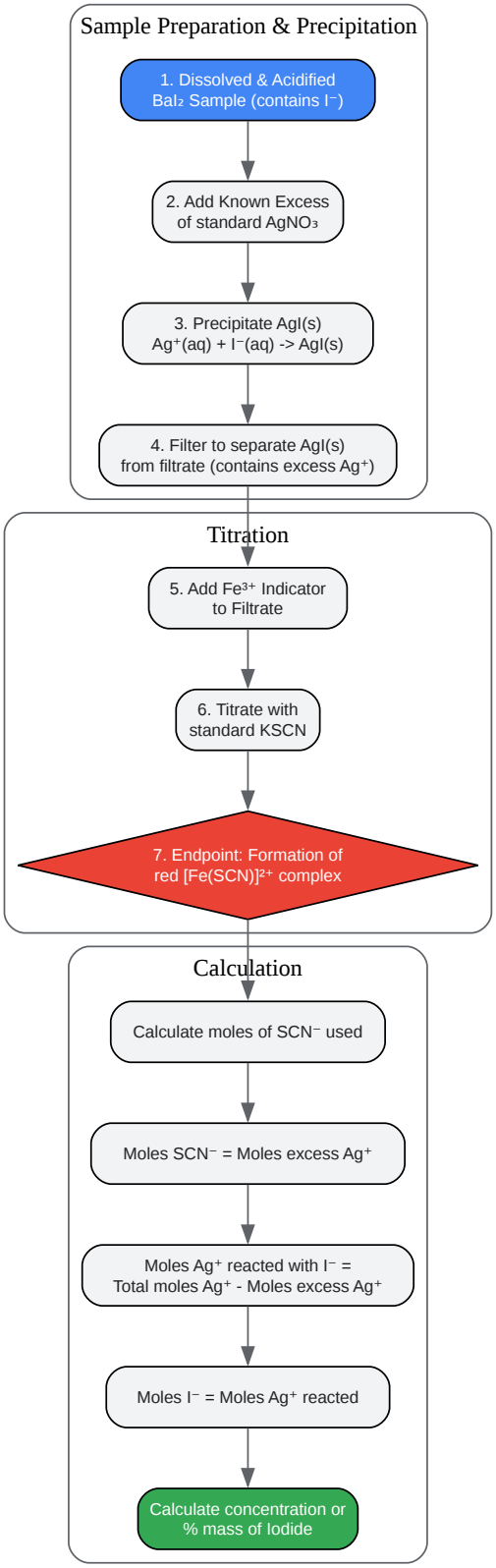
Source: Adapted from various chemistry guides.[3]

Logical Workflow for Qualitative Halide Identification

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